

1-Methylpiperidin-3-one hydrochloride chemical properties

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Compound of Interest

Compound Name: 1-Methylpiperidin-3-one hydrochloride

Cat. No.: B1354600

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An In-Depth Technical Guide to **1-Methylpiperidin-3-one hydrochloride**: Properties, Synthesis, and Applications

Abstract

1-Methylpiperidin-3-one hydrochloride (CAS No: 41511-85-7) is a pivotal heterocyclic building block in modern medicinal chemistry and organic synthesis. Its unique structure, featuring a reactive ketone within a piperidine scaffold, makes it an essential intermediate for the development of complex bioactive molecules. This guide provides a comprehensive overview of its chemical and physical properties, outlines a representative synthetic protocol, explores its reactivity, details its significant applications in drug discovery—particularly for central nervous system (CNS) agents and kinase inhibitors—and establishes rigorous safety and handling procedures. This document serves as a technical resource for researchers, chemists, and drug development professionals leveraging this versatile compound in their work.

Chemical Identity and Structural Framework

1-Methylpiperidin-3-one hydrochloride is the hydrochloride salt of N-methylated piperidin-3-one. The presence of the tertiary amine and the ketone functional group dictates its chemical behavior and utility as a synthetic precursor. The hydrochloride form enhances its stability and solubility in aqueous media, simplifying its use in various reaction conditions.

Caption: Chemical structure of **1-Methylpiperidin-3-one hydrochloride**.

Physicochemical Properties

The physical and chemical characteristics of a compound are fundamental to its handling, storage, and application in synthesis. The properties of **1-Methylpiperidin-3-one hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	41511-85-7	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₁₂ ClNO	[1] [2]
Molecular Weight	149.62 g/mol	[1] [2]
Appearance	White to off-white solid	[1] [5]
Melting Point	111 °C	[2]
Solubility	Soluble in water and some organic solvents	[1]
Purity	Typically ≥98%	[6]
Odor	Irritating odor	[1]
Storage	2-8°C, sealed, dry, away from light	[1] [2]

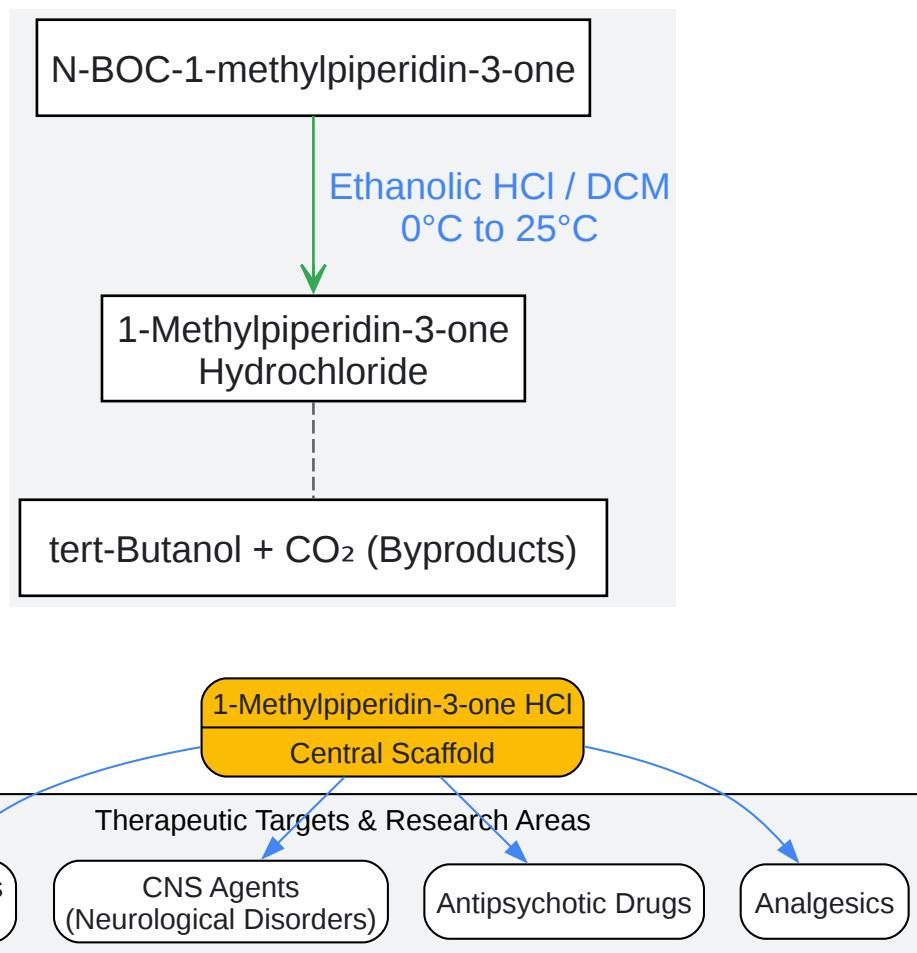
Synthesis and Chemical Reactivity

The utility of **1-Methylpiperidin-3-one hydrochloride** stems from its predictable reactivity, primarily centered around the ketone functional group. It serves as an electrophilic site for nucleophilic additions, condensations, and other carbonyl chemistries, allowing for the extension of the molecular framework.

Representative Synthesis: Acidic Deprotection

A common and efficient method for preparing this compound involves the acidic cleavage of a protecting group, such as a tert-butyloxycarbonyl (BOC) group, from a precursor. The BOC

group is widely used to mask the nitrogen atom during earlier synthetic steps, and its removal with hydrochloric acid directly yields the desired hydrochloride salt in high purity.



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